

Application Notes & Protocols for Safe Handling of N-Nitrosobutylamine

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Compound of Interest

Compound Name: *N-Nitrosobutylamine*

Cat. No.: *B15468366*

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Introduction

N-Nitrosobutylamine (also known as N-butyl-N-nitroso-1-butanamine or NDBA) is a potent carcinogenic compound frequently utilized in experimental research to induce tumors in animal models, particularly in the urinary bladder, liver, and lungs.[1][2] Its classification as a probable human carcinogen (Group 2B by IARC) necessitates stringent safety protocols to minimize exposure and ensure a safe laboratory environment.[3] This document provides detailed application notes and protocols for the safe handling of **N-Nitrosobutylamine**.

Hazard Identification and Properties

N-Nitrosobutylamine is a yellow, oily liquid that is sensitive to light, especially ultraviolet light.[3][4] It is crucial to understand its chemical and physical properties to handle it safely.

Table 1: Chemical and Physical Properties of **N-Nitrosobutylamine**

Property	Value	Reference
CAS Number	924-16-3	
Molecular Formula	C8H18N2O	[4]
Molecular Weight	158.24 g/mol	[5]
Appearance	Pale yellow, oily liquid	[3][4]
Boiling Point	237 °C	[4]
Solubility	Soluble in water, lipids, and organic solvents	[3][6]
Stability	Sensitive to light; stable in neutral or alkaline solutions	[5][7]

Table 2: Toxicological Data for **N-Nitrosobutylamine**

Parameter	Value	Species	Reference
LD50 (Oral)	1200 mg/kg	Rat	[3]
LD50 (Subcutaneous)	1200 mg/kg	Rat	[3]
Carcinogenicity	Group 2B: Possibly carcinogenic to humans	IARC	[3]
Carcinogenicity	Probable human carcinogen	EPA	[8]

Engineering Controls

The primary method for controlling exposure to **N-Nitrosobutylamine** is through robust engineering controls.

- Fume Hood: All work with **N-Nitrosobutylamine**, including weighing, dilution, and administration, must be conducted in a certified chemical fume hood.[6] The fume hood

should be designed to prevent any part of the body, other than hands and arms, from entering.[3]

- Ventilation: Ensure the laboratory is well-ventilated to minimize the concentration of any escaped vapors.[7]
- Designated Area: A regulated, marked area should be established specifically for the handling, use, and storage of **N-Nitrosobutylamine**. [1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent dermal, ocular, and inhalation exposure.

- Gloves: Double-gloving with nitrile gloves is recommended.[6] Gloves must be inspected before use and changed frequently. Hands should be thoroughly washed after removing gloves.[3][7]
- Eye Protection: Tightly fitting safety goggles with side shields conforming to EN 166 (EU) or NIOSH (US) standards are required.[7]
- Lab Coat: A lab coat must be worn and should be removed before leaving the designated work area.[6]
- Respiratory Protection: If there is a risk of exceeding exposure limits, a full-face respirator should be used.[7]

Storage and Handling Procedures

Proper storage and handling are critical to prevent accidental exposure and degradation of the compound.

- Storage: Store **N-Nitrosobutylamine** in its original, tightly sealed container in a cool, well-ventilated, and designated area.[1][3] The storage site should be as close as practicable to the laboratory where it will be used to minimize transportation.[7] Protect from light.[3]
- Handling: Avoid all personal contact, including inhalation of vapors.[3] Do not eat, drink, or smoke in areas where **N-Nitrosobutylamine** is handled.[7]

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is crucial.

- Spill Cleanup:
 - Evacuate the area and alert others.[\[3\]](#)
 - Wear appropriate PPE, including respiratory protection.[\[5\]](#)
 - Contain the spill using an inert absorbent material.[\[5\]](#)
 - Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[\[5\]](#)
 - Do not let the chemical enter drains.[\[7\]](#)
- First Aid:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[7\]](#)
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[\[7\]](#)
 - Eye Contact: Rinse eyes with pure water for at least 15 minutes, keeping eyelids open. Seek immediate medical attention.[\[7\]](#)
 - Ingestion: Do not induce vomiting. Rinse the mouth with water and call a poison control center or doctor immediately.[\[7\]](#)

Waste Disposal

N-Nitrosobutylamine and all contaminated materials must be disposed of as hazardous waste.

- Collect all waste in properly labeled, sealed containers.[\[6\]](#)
- Store waste containers in a designated, secure area.

- Follow all local, state, and federal regulations for hazardous waste disposal.[9]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution

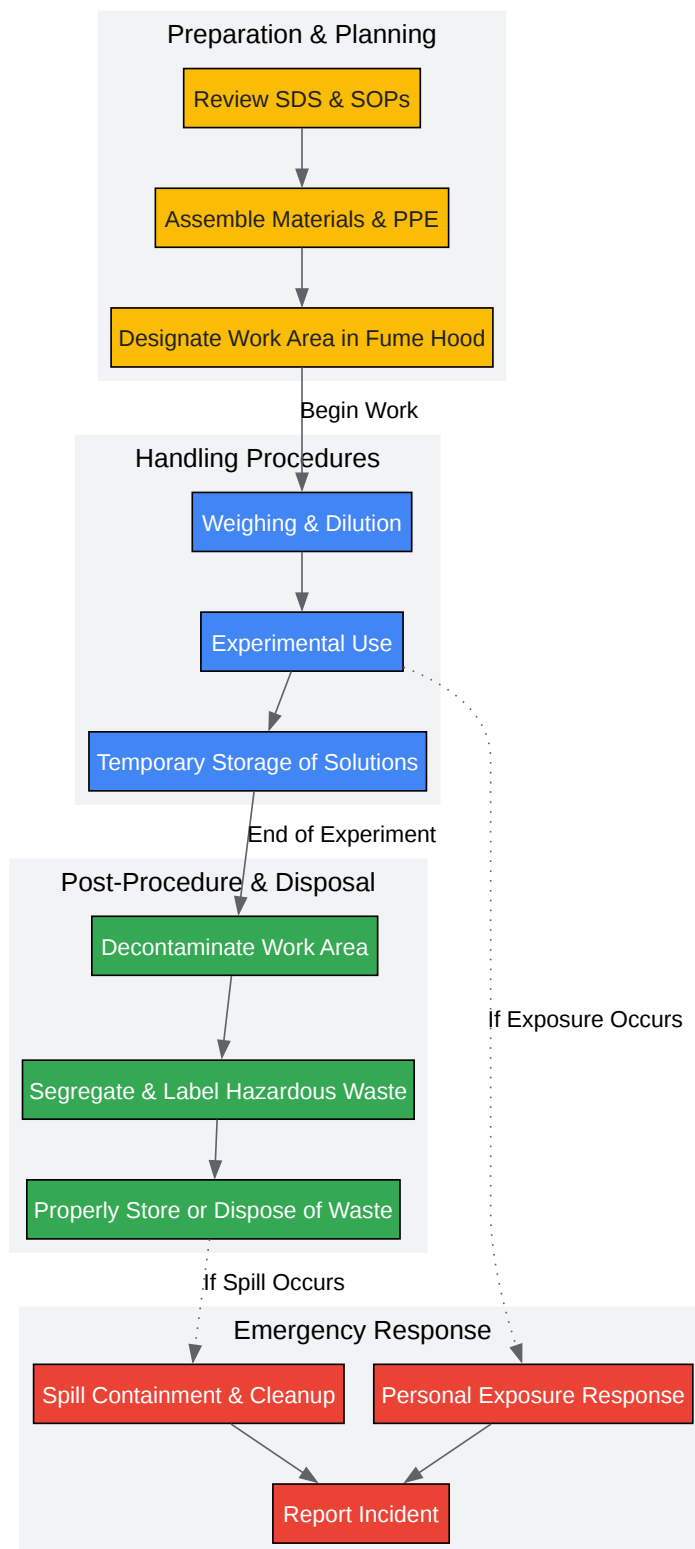
This protocol outlines the steps for preparing a stock solution of **N-Nitrosobutylamine**. All procedures must be performed in a chemical fume hood.

- Preparation:
 - Assemble all necessary materials: **N-Nitrosobutylamine**, solvent (e.g., methanol), volumetric flasks, pipettes, and appropriate PPE.
 - Ensure the analytical balance is inside the fume hood or in a containment enclosure.
- Weighing:
 - Tare a clean, dry vial on the analytical balance.
 - Carefully transfer the desired amount of **N-Nitrosobutylamine** to the vial using a clean pipette.
 - Record the exact weight.
- Dissolving:
 - Add a small amount of the solvent to the vial to dissolve the **N-Nitrosobutylamine**.
 - Carefully transfer the solution to a volumetric flask of the desired final volume.
 - Rinse the vial with additional solvent and add the rinsing to the volumetric flask to ensure a complete transfer.
- Dilution:
 - Add solvent to the volumetric flask until it is about two-thirds full.
 - Stopper the flask and invert it several times to mix.

- Carefully add solvent to the calibration mark.
- Stopper and invert the flask again to ensure the solution is homogeneous.
- Labeling and Storage:
 - Clearly label the flask with the chemical name, concentration, date of preparation, and your initials.
 - Store the stock solution in a tightly sealed container in a designated, light-protected storage area.

Mandatory Visualizations

Workflow for Safe Handling of N-Nitrosobutylamine

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